

A Comparative Analysis of Mercury Release from Indisperse and Tytin Dental Amalgams

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Compound of Interest

Compound Name: *Indisperse*

Cat. No.: *B038167*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of mercury release from two high-copper dental amalgams: **Indisperse** and Tytin. The information is compiled from available in-vitro studies to assist researchers and professionals in understanding the characteristics of these materials. This document summarizes quantitative data, details experimental methodologies, and presents visual representations of experimental workflows and influencing factors.

Executive Summary

Both **Indisperse** and Tytin are high-copper dental amalgams designed to minimize the formation of the corrosion-prone gamma-2 (γ_2) phase, a characteristic of older, low-copper amalgams. The primary concern with any dental amalgam is the potential for mercury release, which can occur as vapor or ions. This guide synthesizes available data on the mercury release profiles of these two materials.

Direct comparative studies on the standard commercial formulations of **Indisperse** and Tytin are limited in the scientific literature. However, a study comparing a modified **Indisperse** amalgam containing indium to Tytin provides some insights. Generally, modern high-copper amalgams are reported to have an initially higher rate of mercury vapor release that decreases over time.^[1] Factors such as alloy composition, particle morphology, and surface treatments can influence the extent of mercury release.^[1]

Data Presentation: Mercury Release

The following table summarizes available quantitative data on mercury release from a modified **Indisperse** amalgam and Tytin. It is important to note that the **Indisperse** data pertains to a formulation modified with 14% indium, which has been shown to reduce mercury vapor release compared to the unmodified version.^{[2][3]}

Amalgam Type	Parameter	Value	Reference
Tytin	Time to non-detectable mercury evaporation	280-340 minutes	^[3]
Modified Indisperse (14% Indium)	Time to non-detectable mercury evaporation	100-200 minutes	^[3]
Tytin/Kerr (28% Cu)	Mercury Vapor Released (at ~46 min)	~1.5 ng/cm ² /s	^[4]
Tytin FC/Kerr (26% Cu)	Mercury Vapor Released (at ~46 min)	~1.8 ng/cm ² /s	^[4]

Note: The mercury vapor release from Tytin and Tytin FC was measured as part of a comparative study with other high-copper amalgams. The values are approximate, based on graphical data presented in the study.

Composition

The composition of the alloy powder is a key determinant of the amalgam's properties and its mercury release characteristics.

Amalgam	Composition	Particle Type	Reference
Tytin	60% Ag, 28% Sn, 12% Cu	Spherical	[5]
Tytin FC	Not explicitly stated, but described as a hybrid with heterogeneous and spherical particles.	Hybrid (heterogeneous and spherical)	[6]
Indisperse	Not explicitly stated in the retrieved literature, but it is a high-copper admixed amalgam.	Admixture of lathe-cut and spherical particles.	[2][3]

Experimental Protocols

The following is a generalized experimental protocol for measuring mercury vapor release from dental amalgams, based on methodologies described in the cited literature.[2][3][4][7]

Objective: To quantify the rate of mercury vapor release from freshly triturated dental amalgam specimens in a controlled environment.

Materials:

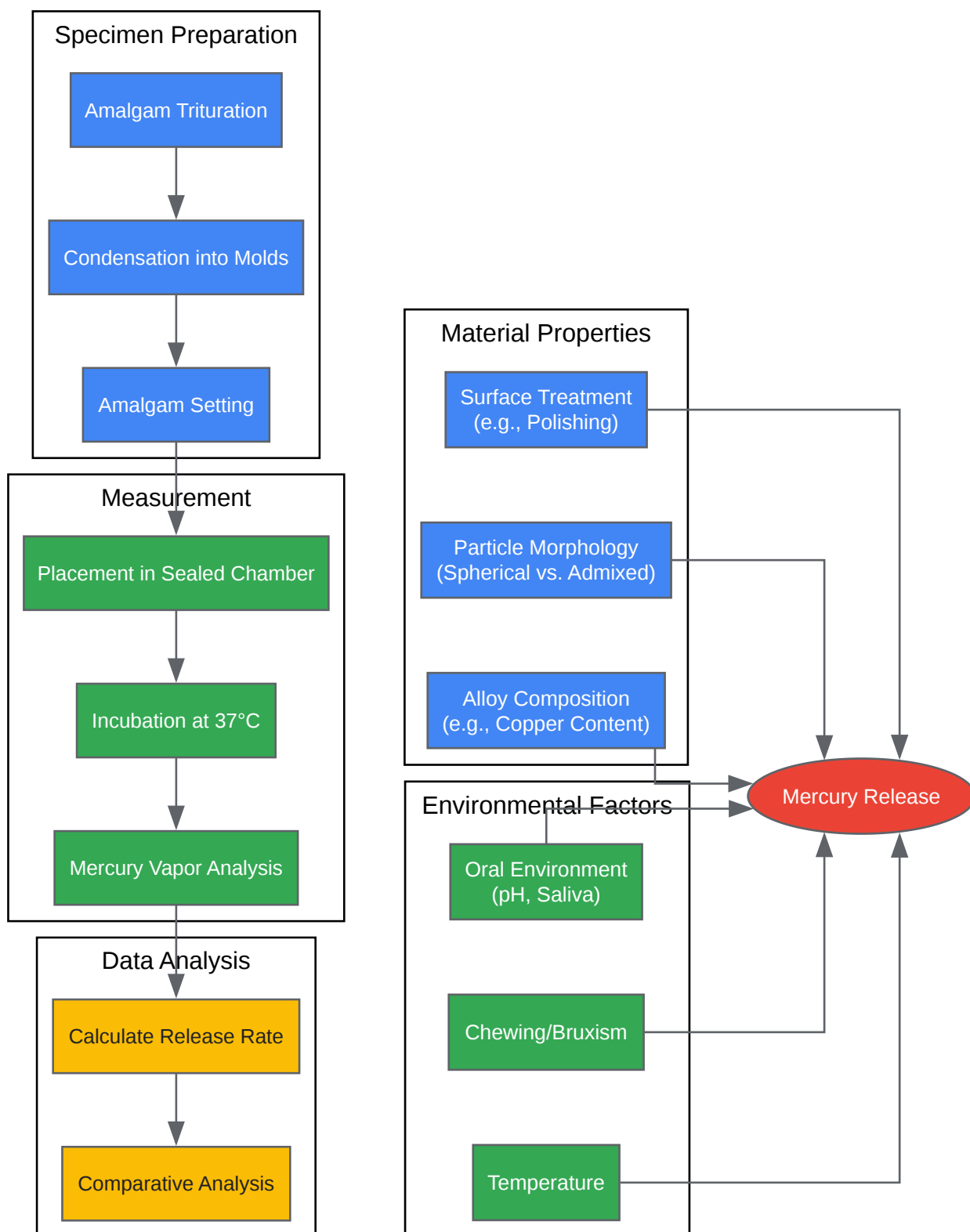
- **Indisperse** and Tytin amalgam capsules
- Amalgamator
- Molds for specimen preparation (e.g., cylindrical molds of a specified dimension)
- Mercury vapor analyzer
- Controlled environment chamber (e.g., incubator or sealed container)
- Artificial saliva solution (if measuring ionic release)

Procedure:

- Specimen Preparation:
 - Amalgam capsules are triturated according to the manufacturer's instructions.
 - The freshly mixed amalgam is immediately condensed into standardized molds to create specimens of uniform size and surface area.
 - Specimens are left to set for a specified period before testing.
- Mercury Vapor Measurement:
 - The set amalgam specimen is placed in a sealed chamber with a known volume of air.
 - The chamber is maintained at a constant temperature (e.g., 37°C) to simulate oral conditions.
 - A mercury vapor analyzer is used to measure the concentration of mercury in the air within the chamber at predetermined time intervals.
 - The rate of mercury vapor release is calculated based on the change in mercury concentration over time and the surface area of the amalgam specimen.
- Data Analysis:
 - The mercury release rates for **Indisperse** and Tytin are plotted against time.
 - Statistical analysis is performed to determine if there are significant differences in the mercury release profiles of the two materials.

Visualizations

Experimental Workflow for Mercury Vapor Analysis



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References

- 1. wjoud.com [wjoud.com]
- 2. Reduced mercury vapor release from dental amalgams prepared with binary Hg-in liquid alloys - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. mdpi.com [mdpi.com]
- 5. AMALGAM TYTIN N.1 [sandendental.com]
- 6. dentaltix.com [dentaltix.com]
- 7. Quantitation of total mercury vapor released during dental procedures - PubMed [pubmed.ncbi.nlm.nih.gov]
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